

How to dissolve and store J-1063 for research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: J-1063

Cat. No.: B15141014

[Get Quote](#)

Application Notes and Protocols for J-1063

For Research Use Only

Introduction

J-1063 is a potent and selective inhibitor of the Activin receptor-like kinase 5 (ALK5), also known as the transforming growth factor-beta type I receptor (TGF- β RI).[1] With an IC50 value of 0.039 μ M, **J-1063** is a valuable tool for researchers investigating cellular processes regulated by the TGF- β signaling pathway.[1] Its anti-fibrotic properties make it particularly relevant for studies on liver fibrosis.[1][2] The mechanism of action of **J-1063** involves the dual inhibition of the TGF- β /Smad signaling cascade and the NLRP3-Caspase-1 inflammasome pathway.[1][2]

These application notes provide detailed protocols for the dissolution, storage, and application of **J-1063** in common research settings.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C ₂₄ H ₁₉ N ₅ OS	[1]
Molecular Weight	425.51 g/mol	[1]
CAS Number	2374772-46-8	[1]
IC ₅₀ (ALK5)	0.039 µM	[1]
IC ₅₀ (p38α MAP kinase)	8.12 µM	[1]

I. Dissolution and Storage of J-1063

A. Materials Required

- **J-1063** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

B. Preparation of Stock Solution (10 mM)

- Pre-warm **J-1063**: Allow the vial of **J-1063** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- Calculate DMSO Volume: To prepare a 10 mM stock solution, use the following formula:
Volume of DMSO (µL) = (Weight of **J-1063** (mg) / 425.51 g/mol) * 100,000
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial of **J-1063** powder.
- Vortexing: Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.

- Visual Inspection: Visually inspect the solution to ensure there are no visible particulates.

C. Storage of Stock and Working Solutions

Solution Type	Recommended Storage	Shelf Life	Notes
J-1063 Powder	Store at -20°C in a desiccator.	As per manufacturer's recommendations.	Protect from light and moisture.
10 mM Stock Solution in DMSO	Aliquot into single-use volumes and store at -20°C or -80°C.	Up to 6 months at -20°C; up to 1 year at -80°C.	Avoid repeated freeze-thaw cycles.
Working Dilutions in Aqueous Media	Prepare fresh for each experiment.	Use immediately; do not store.	J-1063 has limited solubility in aqueous solutions.

II. In Vitro Application Protocol: Inhibition of TGF- β -induced Fibroblast Differentiation

This protocol describes the use of **J-1063** to inhibit the differentiation of hepatic stellate cells (LX-2) induced by TGF- β 1.

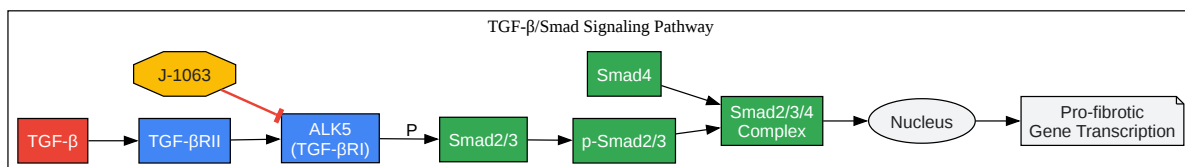
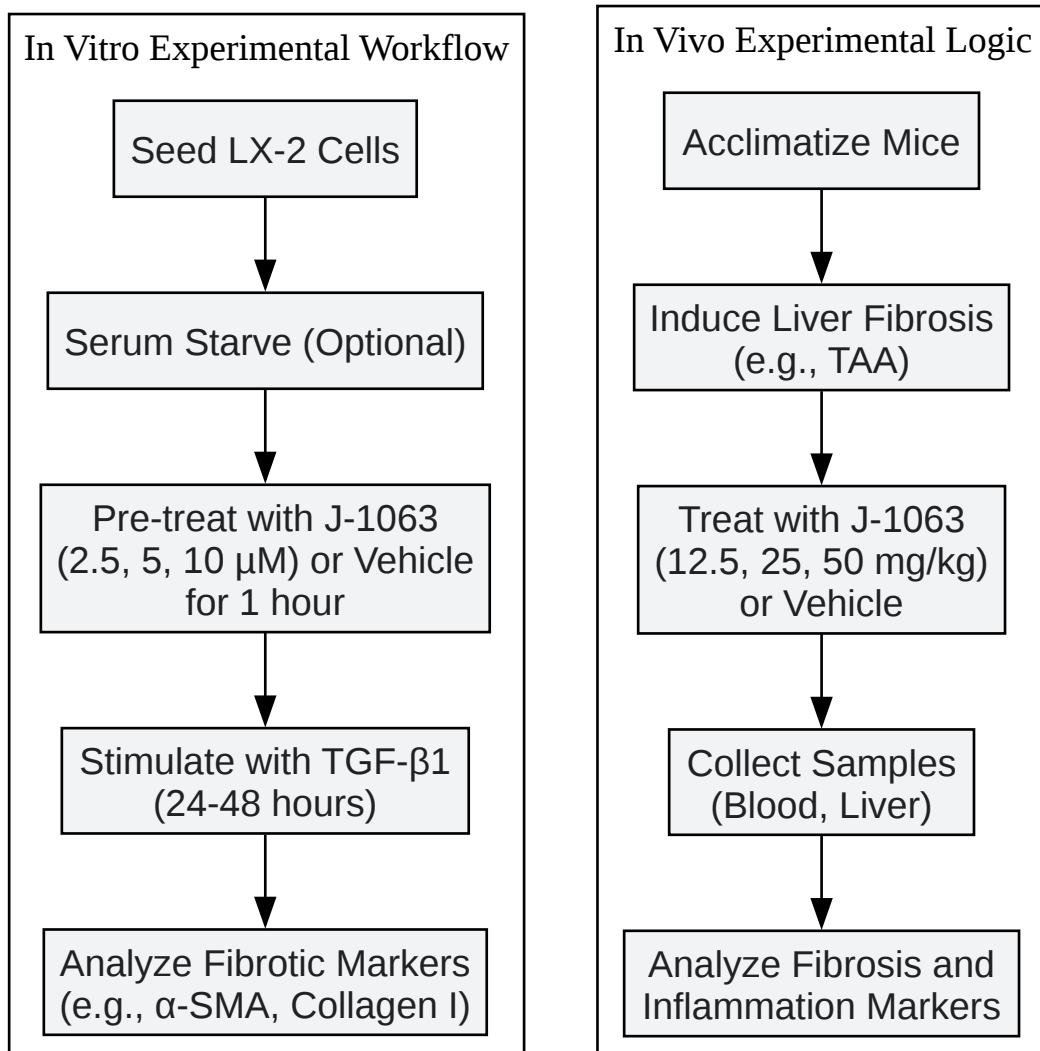
A. Materials Required

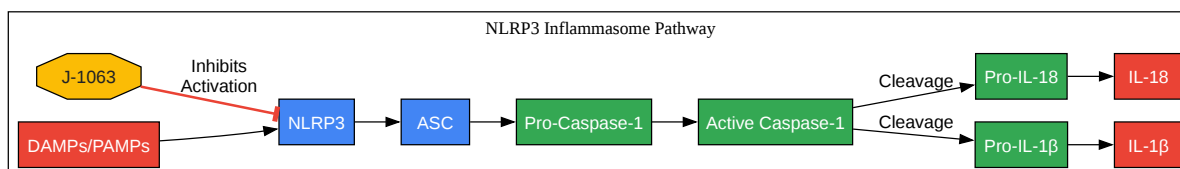
- LX-2 cells
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Recombinant human TGF- β 1
- **J-1063** (10 mM stock solution in DMSO)
- Phosphate-buffered saline (PBS)
- Cell lysis buffer and reagents for downstream analysis (e.g., Western blot, qPCR)

B. Experimental Protocol

- Cell Seeding: Seed LX-2 cells in appropriate culture vessels (e.g., 6-well plates) at a density that will result in 70-80% confluency at the time of treatment.
- Cell Starvation (Optional): Once cells are attached and have reached the desired confluency, replace the growth medium with serum-free or low-serum medium for 12-24 hours.
- Pre-treatment with **J-1063**:
 - Prepare working solutions of **J-1063** in cell culture medium at final concentrations of 2.5 μ M, 5 μ M, and 10 μ M.^[1] A vehicle control (DMSO only, at the same final concentration as the **J-1063** treatments) should also be prepared.
 - Remove the starvation medium and add the medium containing the different concentrations of **J-1063** or the vehicle control.
 - Incubate the cells for 1 hour at 37°C and 5% CO₂.^[1]
- TGF- β 1 Stimulation:
 - Following the pre-treatment, add recombinant human TGF- β 1 to each well (except for the unstimulated control) at a final concentration of 5-10 ng/mL.
 - Incubate for the desired period (e.g., 24-48 hours) to assess markers of fibroblast differentiation.
- Downstream Analysis:
 - After the incubation period, wash the cells with ice-cold PBS.
 - Lyse the cells and collect the lysates for analysis of fibrotic markers such as α -smooth muscle actin (α -SMA) and collagen type I by Western blot or qPCR.

C. Experimental Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. The in vitro and in vivo study of a pyrazole derivative, J-1063, as a novel anti-liver fibrosis agent: Synthesis, biological evaluation, and mechanistic analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [How to dissolve and store J-1063 for research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15141014#how-to-dissolve-and-store-j-1063-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com